

Application Notes and Protocols for Lanthanum-140 Gamma-Ray Spectroscopy

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Compound of Interest

Compound Name: Lanthanum-140

Cat. No.: B1220453

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This document provides a detailed guide to the experimental setup and protocols for the gamma-ray spectroscopy of **Lanthanum-140** (La-140). **Lanthanum-140** is a radioactive isotope that emits several gamma rays upon decay, with the most prominent being at 1596.2 keV. Accurate measurement of these gamma rays is crucial in various fields, including nuclear forensics, environmental monitoring, and medical applications.

Introduction to Lanthanum-140 Gamma-Ray Spectroscopy

Lanthanum-140 is a fission product and decays with a half-life of 1.6781 days. It is often in secular equilibrium with its parent, Barium-140 (half-life of 12.75 days). The gamma-ray spectrum of La-140 is characterized by several high-energy peaks, making high-resolution spectroscopy essential for its identification and quantification. The most intense gamma emission of La-140 is at 1596.2 keV, which is a key signature for its analysis. Other significant gamma rays are also present and can be used for confirmation.

Experimental Setup

A typical experimental setup for La-140 gamma-ray spectroscopy consists of a high-purity germanium (HPGe) detector, shielding, and a data acquisition system.

Detector

High-Purity Germanium (HPGe) detectors are the preferred choice for La-140 spectroscopy due to their excellent energy resolution, which is crucial for resolving the various gamma peaks in complex spectra.[1][2] For applications requiring high count-rate capabilities, a Lanthanum Bromide (LaBr₃) scintillation detector can be an alternative, although it offers lower energy resolution.

Shielding

To minimize background radiation from cosmic rays and naturally occurring radioactive materials, the detector is housed within a shield. The shielding is typically constructed from lead, often with a graded liner of tin and copper to absorb X-rays generated within the lead.

Data Acquisition System

The data acquisition system processes the signals from the detector and consists of the following components:

- Preamplifier: The first stage of signal amplification.
- Amplifier: Further shapes and amplifies the signal.
- Multi-Channel Analyzer (MCA): Sorts the incoming pulses by their height (energy) and generates a spectrum.[3][4]
- Computer with Spectroscopy Software: Controls the MCA and allows for data storage, visualization, and analysis.

Experimental Protocols

Sample Preparation

The preparation of samples is a critical step to ensure accurate and reproducible measurements.

- Homogenization: For solid samples such as soil or biological tissues, ensure the sample is homogenized to have a uniform distribution of La-140. This can be achieved by grinding, milling, or ashing.[5]

- Geometry: Place the prepared sample in a container with a well-defined and reproducible geometry (e.g., a Marinelli beaker or a standard vial). The geometry should be consistent between calibration standards and unknown samples to minimize uncertainties.[6]
- Positioning: Position the sample container at a fixed and reproducible distance from the detector.

Detector Calibration

Accurate energy and efficiency calibrations are fundamental for the correct identification and quantification of La-140.[7]

- Acquire spectra from standard calibration sources with well-known gamma-ray energies covering the energy range of interest (e.g., 50 keV to 2000 keV). Commonly used sources include ^{133}Ba , ^{60}Co , and ^{152}Eu . [8][9]
- Identify the channel number corresponding to the full-energy peak of each known gamma ray.
- Perform a linear or polynomial fit of the peak channel number versus the known gamma-ray energy to establish the energy calibration.
- Use a calibrated multi-nuclide standard source with a geometry identical to that of the samples to be measured. [10][11]
- Acquire a spectrum of the standard source for a sufficient time to obtain statistically significant counts in the peaks of interest.
- For each gamma-ray peak, calculate the full-energy peak efficiency (ϵ) using the following formula: $\epsilon = (N / t) / (A * I_\gamma)$ Where:
 - N is the net peak area (counts) after background subtraction.
 - t is the acquisition live time in seconds.
 - A is the activity of the radionuclide in the standard source in Becquerels (Bq).
 - I_γ is the gamma-ray emission probability for the specific energy.

- Plot the efficiency as a function of energy and fit the data with an appropriate function (e.g., a polynomial in a log-log scale) to create an efficiency curve.^[9] This curve will be used to determine the efficiency at the energies of the La-140 gamma rays.

Data Acquisition

- **Background Measurement:** Before measuring the sample, acquire a background spectrum with an empty sample container for a time period at least as long as the planned sample measurement time. This is crucial for accurate background subtraction.^[12]
- **Sample Measurement:** Place the prepared sample at the calibrated position and acquire the gamma-ray spectrum. The acquisition time should be long enough to achieve the desired statistical uncertainty for the La-140 peaks.
- **Data Analysis:**
 - Perform background subtraction using the previously acquired background spectrum. The Sensitive Nonlinear Iterative Peak (SNIP) clipping algorithm is a widely used method for this purpose.^{[13][14]}
 - Identify the full-energy peaks of La-140 based on the energy calibration.
 - Determine the net peak area for the prominent La-140 gamma rays.
 - Calculate the activity of La-140 in the sample using the efficiency calibration curve and the net peak areas.

Data Presentation

Table 1: Key Gamma-Ray Emissions of Lanthanum-140

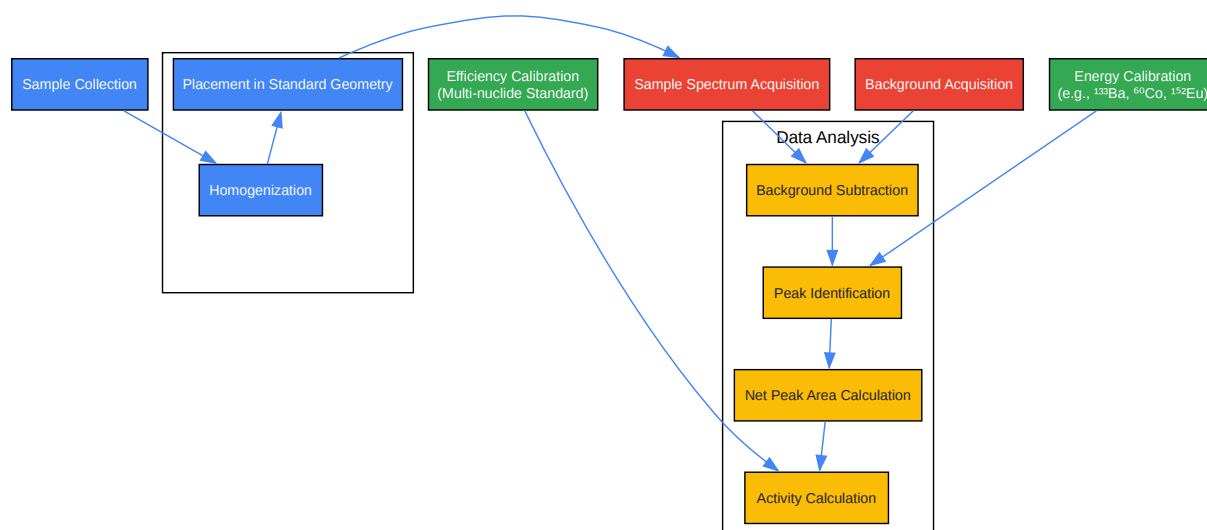
Energy (keV)	Emission Probability (%)
328.76	20.5
487.03	45.5
815.79	23.5
925.24	7.08
1596.2	95.4

Data sourced from evaluated nuclear data libraries.

Table 2: Typical HPGe Detector Performance for La-140 Spectroscopy

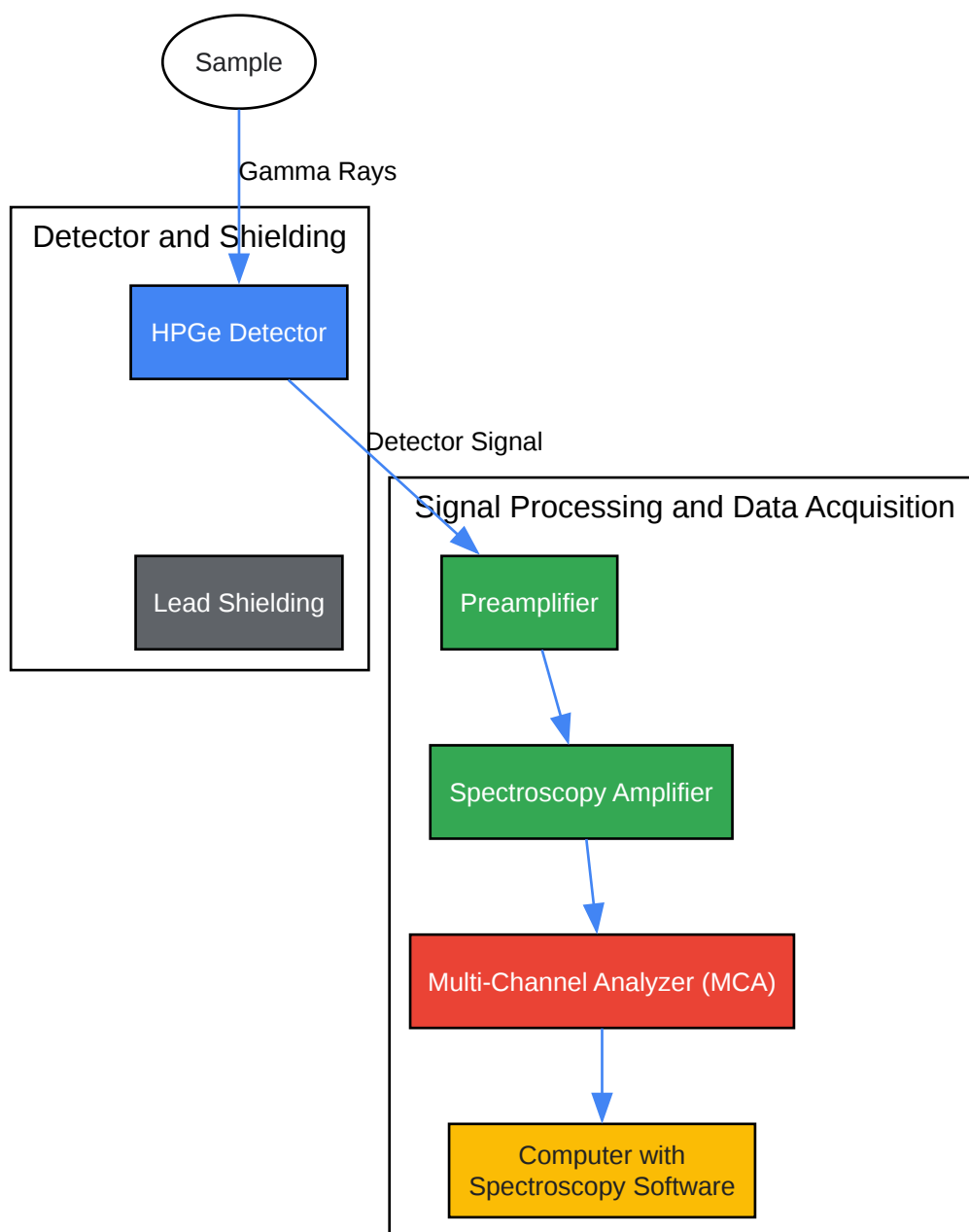
Parameter	Typical Value
Energy Resolution (FWHM) at 1332.5 keV (⁶⁰ Co)	1.8 - 2.2 keV
Relative Efficiency at 1332.5 keV (⁶⁰ Co)	20% - 100%
Peak-to-Compton Ratio at 1332.5 keV (⁶⁰ Co)	50:1 - 100:1

Visualizations



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Experimental Workflow for La-140 Gamma-Ray Spectroscopy



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Logical Diagram of the Gamma-Ray Spectroscopy System

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